

Benzyldiphenylphosphine molecular weight and formula

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Compound of Interest

Compound Name: Benzyldiphenylphosphine

Cat. No.: B1330785

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An In-depth Technical Guide to Benzyldiphenylphosphine

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides core technical data on **benzyldiphenylphosphine**.

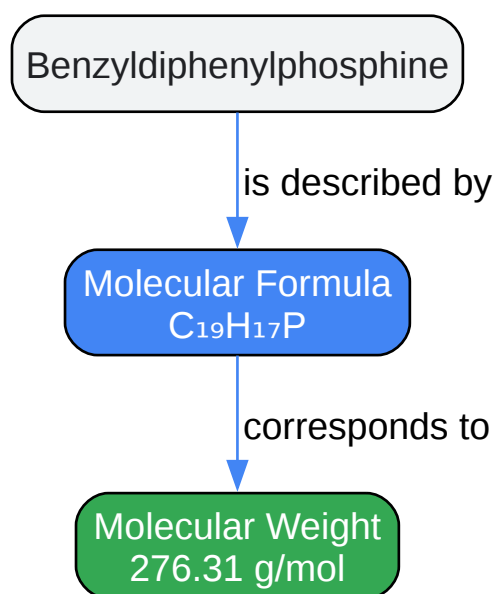
Core Properties of Benzyldiphenylphosphine

Benzyldiphenylphosphine is a well-characterized organophosphorus compound. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₇ P	[1][2][3]
Linear Formula	C ₆ H ₅ CH ₂ P(C ₆ H ₅) ₂	[1][4]
Molecular Weight	276.31 g/mol	[1][4][5]
CAS Number	7650-91-1	[1][3][4]
Appearance	White powder or crystals	[4]
Melting Point	74-83 °C	[1][4][5]
Solubility	Slightly soluble in water	[3][5]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its key molecular identifiers.



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